

A Technical Guide to 2,5-Dimethylhexanedioic Acid: Properties and Safety

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dimethylhexanedioic acid

Cat. No.: B1594722

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physical and chemical properties, along with the available safety data for **2,5-Dimethylhexanedioic acid** (CAS No. 4454-18-6). This document is intended to serve as a key resource for professionals in research and development who may be working with this compound.

Chemical Identification and Properties

2,5-Dimethylhexanedioic acid is a dicarboxylic acid with the chemical formula C₈H₁₄O₄.^[1] ^[2]^[3] Its unique structure influences its physical and chemical characteristics.

Table 1: Physical and Chemical Properties of 2,5-Dimethylhexanedioic Acid

Property	Value
CAS Number	4454-18-6
Molecular Formula	C8H14O4
Molecular Weight	174.194 g/mol [1] [4]
Density	1.2 ± 0.1 g/cm ³ [1]
Boiling Point	335.9 ± 15.0 °C at 760 mmHg [1]
Flash Point	171.1 ± 16.9 °C [1]
Vapor Pressure	0.0 ± 1.6 mmHg at 25°C [1]
Index of Refraction	1.472 [1]
Topological Polar Surface Area	74.6 Å ² [5]
Rotatable Bond Count	5 [5]
Hydrogen Bond Donor Count	2 [5]
Hydrogen Bond Acceptor Count	4

Safety and Handling

While a comprehensive Safety Data Sheet (SDS) for **2,5-Dimethylhexanedioic acid** is not readily available in the public domain, existing data indicates that it requires careful handling.

GHS Hazard Information

Based on available information, **2,5-Dimethylhexanedioic acid** is classified with the following GHS pictogram and signal word:

- Pictogram: GHS07 (Exclamation Mark)[\[5\]](#)
- Signal Word: Warning[\[5\]](#)

The GHS07 pictogram typically indicates one or more of the following hazards:

- Skin Irritant (Category 2)

- Eye Irritant (Category 2)
- Skin Sensitizer (Category 1)
- Acute Toxicity (oral, dermal, inhalation) (Category 4)
- Specific Target Organ Toxicity – Single Exposure (Category 3)
- Hazardous to the Ozone Layer (Category 1)

Specific hazard and precautionary statements for **2,5-Dimethylhexanedioic acid** are not explicitly detailed in the searched resources. Therefore, it is crucial to handle this compound with the assumption that it may be a skin and eye irritant.

Table 2: General Safety Recommendations

Precautionary Measure	Recommendation
Engineering Controls	Use in a well-ventilated area, preferably in a chemical fume hood.
Personal Protective Equipment (PPE)	Wear safety glasses with side shields or goggles, a lab coat, and chemical-resistant gloves.
Hygiene Practices	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place.
Spill Response	In case of a spill, avoid generating dust. Sweep up the solid material and place it in a suitable container for disposal.

Experimental Protocols

Detailed experimental protocols specifically for **2,5-Dimethylhexanedioic acid** are not available in the provided search results. The following is a general protocol for handling a solid chemical with similar hazard characteristics in a research laboratory setting.

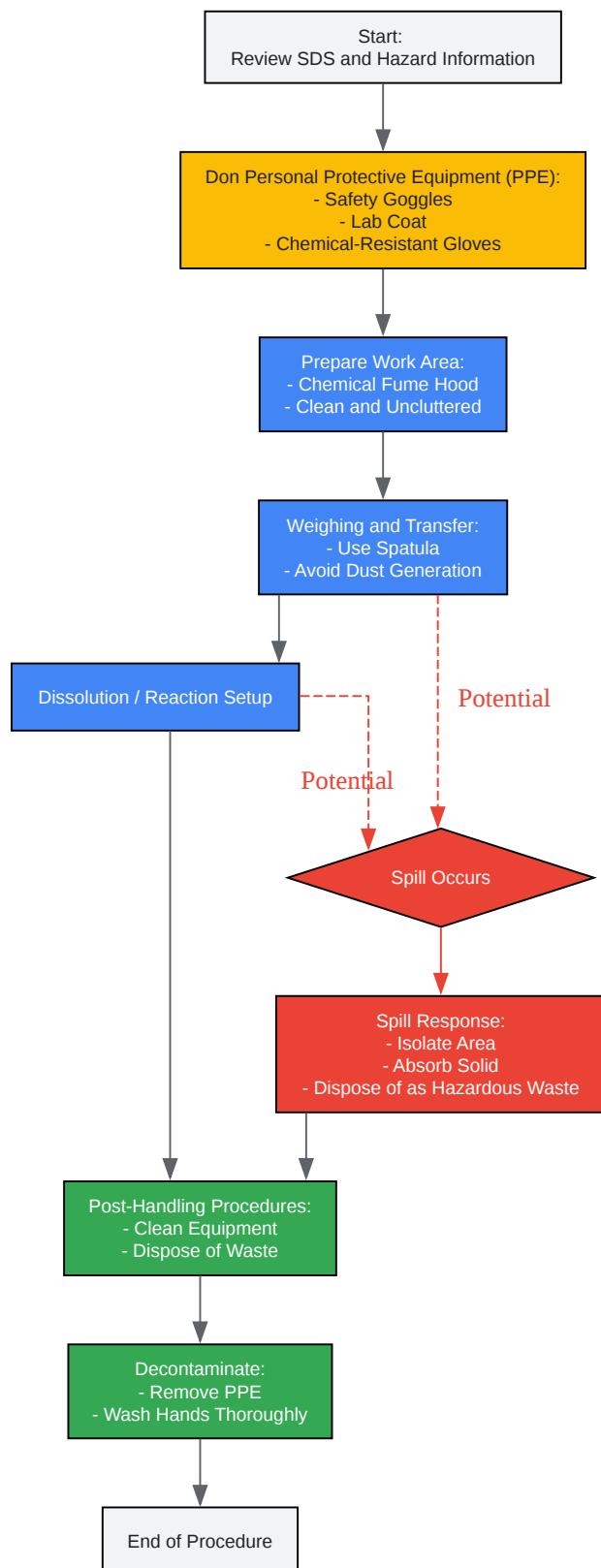
General Protocol for Handling Solid 2,5-Dimethylhexanedioic Acid

- Preparation:
 - Ensure the work area (chemical fume hood) is clean and uncluttered.
 - Assemble all necessary equipment (spatula, weighing paper, glassware, etc.).
 - Don appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and nitrile gloves.
- Weighing and Transfer:
 - Tare a clean, dry weighing paper or container on an analytical balance.
 - Carefully transfer the desired amount of **2,5-Dimethylhexanedioic acid** from the stock container to the weighing paper using a clean spatula.
 - Avoid creating dust. If any material is spilled, clean it up immediately following proper procedures.
 - Record the exact mass of the compound.
- Dissolution (if applicable):
 - Add a stir bar to the receiving flask.
 - Carefully transfer the weighed solid into the flask.
 - Add the desired solvent to the flask.
 - Stir the mixture until the solid is completely dissolved. Gentle heating may be required, depending on the solvent and desired concentration.
- Reaction Setup (if applicable):

- If the compound is to be used in a reaction, set up the reaction apparatus within the fume hood.
- Slowly add the solution of **2,5-Dimethylhexanedioic acid** to the reaction mixture as required by the specific experimental procedure.
- Post-Handling:
 - Clean all glassware and equipment that came into contact with the chemical.
 - Properly dispose of any waste material in designated chemical waste containers.
 - Wash hands thoroughly with soap and water after removing gloves.

Visualized Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **2,5-Dimethylhexanedioic acid** in a research environment.

[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **2,5-Dimethylhexanedioic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,5-Dimethylhexanedioic acid | CAS#:4454-18-6 | Chemsoc [chemsrc.com]
- 2. 4454-18-6 | 2,5-Dimethylhexanedioic acid | Tetrahedron [thsci.com]
- 3. keyorganics.net [keyorganics.net]
- 4. calpaclab.com [calpaclab.com]
- 5. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [A Technical Guide to 2,5-Dimethylhexanedioic Acid: Properties and Safety]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1594722#cas-number-and-safety-data-for-2-5-dimethylhexanedioic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com